

Optimal storage conditions and stability of MDL-29951.

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Compound of Interest

Compound Name: MDL-29951

Cat. No.: B1676114

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MDL-29951 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the optimal storage, stability, and handling of **MDL-29951**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **MDL-29951**?

For long-term storage, **MDL-29951** powder should be stored at -20°C.[1][2][3][4][5] Under these conditions, it is stable for at least two to four years.[1][4][5] For short-term storage (days to weeks), it can be kept at 0-4°C in a dry and dark place.[5]

Q2: What is the recommended way to prepare and store **MDL-29951** solutions?

It is highly recommended to prepare solutions fresh for each experiment.[6] If a stock solution must be prepared, dissolve **MDL-29951** in an organic solvent like DMSO. For long-term storage of stock solutions, aliquoting and storing at -80°C (for up to 2 years) or -20°C (for up to 1 year) is recommended.[7] Note that some suppliers suggest much shorter storage times for solutions at -20°C (1 month) and -80°C (6 months).[3] Aqueous solutions are not recommended for storage for more than one day.[4]

Q3: In which solvents is **MDL-29951** soluble?

MDL-29951 is soluble in several organic solvents. For detailed solubility information, please refer to the table below.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is sparingly soluble in aqueous buffers.[\[4\]](#)

Q4: How can I dissolve **MDL-29951** for use in aqueous buffers?

To achieve the best solubility in aqueous buffers, it is recommended to first dissolve **MDL-29951** in DMSO to create a stock solution.[\[4\]](#) This stock solution can then be diluted with the aqueous buffer of your choice to the final desired concentration.[\[4\]](#) For example, a 1:1 solution of DMSO:PBS (pH 7.2) has been shown to dissolve **MDL-29951** at approximately 0.5 mg/ml.[\[4\]](#)

Q5: What is the primary mechanism of action for **MDL-29951**?

MDL-29951 is a potent and selective antagonist of the NMDA receptor, specifically acting at the strychnine-insensitive glycine binding site.[\[1\]](#) It exhibits high selectivity for the glycine binding site over the glutamate recognition sites.[\[3\]](#)[\[7\]](#) Additionally, **MDL-29951** has been identified as an agonist for the G protein-coupled receptor GPR17.[\[1\]](#)

Troubleshooting Guide

Issue: My **MDL-29951** powder won't dissolve in my aqueous buffer.

- Cause: **MDL-29951** has low solubility in aqueous solutions.[\[4\]](#)
- Solution: Prepare a concentrated stock solution in DMSO first. Then, dilute the stock solution with your aqueous buffer to the final working concentration.[\[4\]](#) Gentle warming or sonication can also aid in dissolution if precipitation occurs during preparation.[\[7\]](#)

Issue: I am seeing inconsistent results between experiments.

- Cause: This could be due to the degradation of **MDL-29951** in solution.
- Solution: Always prepare fresh working solutions for each experiment.[\[6\]](#) Avoid repeated freeze-thaw cycles of your stock solution. If you must store a stock solution, aliquot it into single-use vials to maintain stability.

Issue: The compound appears to have lost activity.

- Cause: Improper storage of the solid compound or stock solution can lead to degradation.

- Solution: Ensure the solid **MDL-29951** is stored at -20°C in a tightly sealed container, protected from light and moisture.[1][5] Verify the storage conditions and age of your stock solutions. If in doubt, use a fresh vial of the compound to prepare a new stock solution.

Data Presentation

Table 1: Storage Conditions and Stability of **MDL-29951**

Form	Storage Temperature	Duration	Stability
Solid (Powder)	-20°C	Long-term (months to years)	≥ 4 years[1]
4°C	Short-term (days to weeks)	2 years[3]	
Stock Solution (in DMSO)	-80°C	Long-term	Up to 2 years[7]
-20°C	Long-term	Up to 1 year[7]	
Aqueous Solution	Room Temperature / 4°C	Not recommended for more than one day[4]	

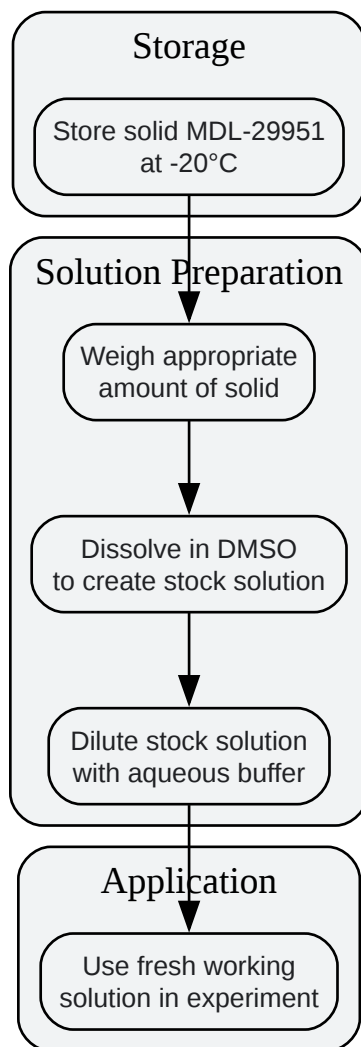
Table 2: Solubility of **MDL-29951**

Solvent	Solubility
DMSO	≥ 50 mg/mL[3]
DMF	5 mg/mL[1][4]
Ethanol	0.25 mg/mL[1][4]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[1][4]

Experimental Protocols & Visualizations

Experimental Workflow for Preparing MDL-29951 Working Solution

The following diagram outlines the recommended workflow for preparing a working solution of **MDL-29951** for in vitro or in vivo experiments.

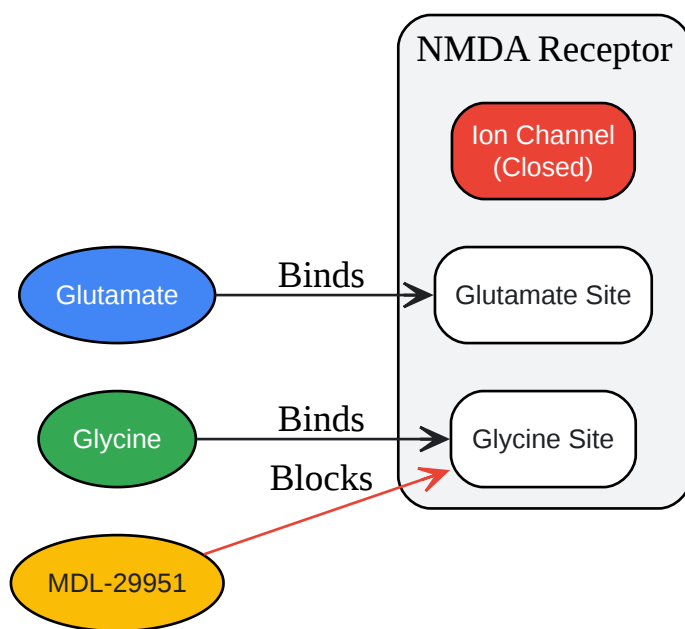


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Caption: Workflow for **MDL-29951** solution preparation.

Signaling Pathway of MDL-29951 at the NMDA Receptor

This diagram illustrates the antagonistic action of **MDL-29951** at the NMDA receptor.



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Caption: **MDL-29951** blocks the glycine binding site on the NMDA receptor.

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